

Personal protective equipment for handling Diethyl diallylmalonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl diallylmalonate

Cat. No.: B042340

[Get Quote](#)

Essential Safety and Handling Guide for Diethyl Diallylmalonate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Diethyl diallylmalonate** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical Identifier:

- Name: **Diethyl diallylmalonate**
- Synonyms: Diethyl 2,2-diallylmalonate
- CAS Number: 3195-24-2[1][2]
- Molecular Formula: $(\text{H}_2\text{C}=\text{CHCH}_2)_2\text{C}(\text{CO}_2\text{C}_2\text{H}_5)_2$

Immediate Safety Concerns and First Aid

Diethyl diallylmalonate is known to cause skin, eye, and respiratory tract irritation.[2][3] The toxicological properties of this material have not been fully investigated.[2][3]

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
Skin Contact	Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention.[3]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[3]
Ingestion	Do not induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Personal Protective Equipment (PPE)

Engineering controls, such as adequate ventilation, should be the primary method of exposure control.[3] When handling **Diethyl diallylmalonate**, the following PPE is mandatory:

PPE Category	Specification
Eye Protection	Chemical splash goggles are required.[3] In situations with a high splash potential, a face shield should be worn in addition to goggles.[4]
Hand Protection	Wear appropriate chemical-resistant gloves to prevent skin exposure.[3] The choice of glove material should be based on resistance to permeation by the chemical.[4]
Body Protection	Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[3]
Respiratory	Use in a well-ventilated area. If exposure limits are likely to be exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3] A respiratory protection program that meets OSHA 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.

Operational Handling and Storage

Handling:

- Avoid breathing vapor, mist, or gas.[3]
- Avoid contact with skin and eyes.[3]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[2]
- Wash hands thoroughly after handling.[2]

Storage:

- Store in a cool, dry place.[3]

- Keep the container tightly closed.[2][3]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
[3]

Spill and Disposal Plan

Accidental Release Measures: In the event of a spill, follow these procedures:

- Evacuate the area.
- Ensure adequate ventilation.
- Wear the appropriate personal protective equipment as outlined above.[3]
- Absorb the spill with an inert material, such as vermiculite, sand, or earth.[3]
- Collect the absorbed material and place it into a suitable, labeled container for disposal.[3]
- Do not let the product enter drains.[2]

Disposal: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[3]

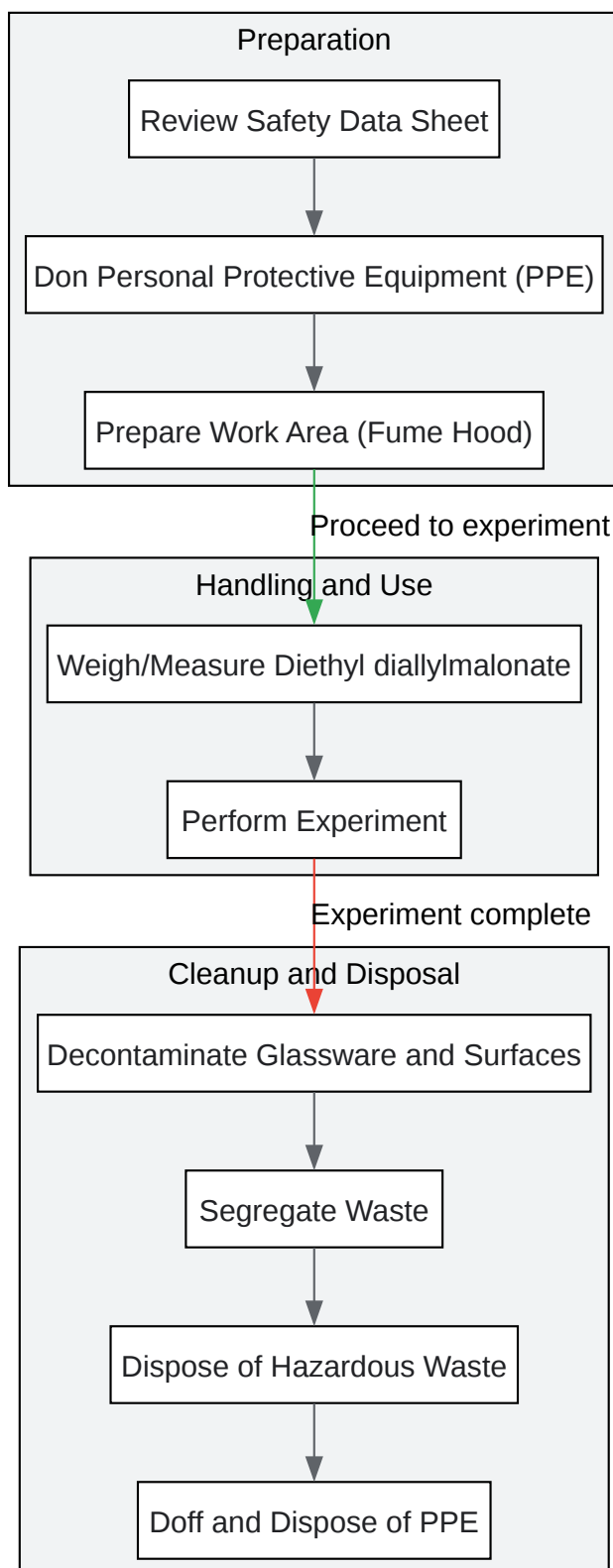
- Dispose of this material as hazardous waste.
- Offer surplus and non-recyclable solutions to a licensed disposal company.[1]
- Alternatively, the material may be mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Contaminated packaging should be disposed of as unused product.[1]
- Consult state and local hazardous waste regulations to ensure complete and accurate classification and disposal.[3]

Quantitative Data

Property	Value
Flash Point	> 110 °C (> 230 °F)[3] or 113 °C (235.4 °F) - closed cup
Boiling Point	128-130 °C at 12 mmHg
Density	0.994 g/mL at 25 °C
LD50/LC50	Not available[3]
Occupational Exposure Limits	No OSHA Vacated PELs are listed for this chemical.[3]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Diethyl diallylmalonate** in a laboratory setting, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Diethyl diallylmalonate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. americanchemistry.com [americanchemistry.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Diethyl diallylmalonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042340#personal-protective-equipment-for-handling-diethyl-diallylmalonate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com